Spectral Analysis of 3-Iodo-1H-Indazole: A Technical Guide

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Compound of Interest

Compound Name: *3-iodo-3H-indazole*

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This technical guide provides an in-depth overview of the nuclear magnetic resonance (NMR) spectral data for 3-iodo-1H-indazole, a key heterocyclic compound with applications in medicinal chemistry and drug development. Due to the tautomeric nature of the indazole ring, **3-iodo-3H-indazole** readily exists as its more stable tautomer, 3-iodo-1H-indazole. This document will focus on the characterization of the 1H-tautomer.

While a complete, isolated dataset for 3-iodo-1H-indazole is not readily available in the literature, this guide presents spectral data for the closely related analogue, 6-bromo-3-iodo-1H-indazole, to provide researchers with representative spectral characteristics. The experimental protocols and characterization workflows described are broadly applicable to this class of compounds.

Nuclear Magnetic Resonance (NMR) Spectral Data

The following tables summarize the ^{1}H and ^{13}C NMR spectral data for a representative 3-iodo-indazole derivative. These data are crucial for the structural elucidation and purity assessment of synthesized compounds.

Note on Data: The following spectral data is for 6-bromo-3-iodo-1H-indazole, serving as a proxy for the unsubstituted parent compound.

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Table 1: ^{1}H NMR Spectral Data of 6-bromo-3-iodo-1H-indazole

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
13.62	s	-	N1-H
7.82	d	1.5	H-7
7.40	d	8.6	H-4
7.33	dd	8.6, 1.6	H-5

Solvent: DMSO-d_6, Spectrometer Frequency: 400 MHz. Data sourced from a study on the synthesis and biological evaluation of indazole derivatives as anti-cancer agents.[1]

Table 2: ^{13}C NMR Spectral Data

A complete ^{13}C NMR dataset for 3-iodo-1H-indazole or its 6-bromo derivative was not available in the surveyed literature. However, analysis of related indazole structures suggests the following expected chemical shift ranges.

Atom	Expected Chemical Shift (δ) ppm
C-3	90 - 100
C-3a	140 - 143
C-4	120 - 125
C-5	125 - 130
C-6	120 - 125
C-7	110 - 115
C-7a	140 - 142

Experimental Protocols

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The following is a generalized experimental protocol for the acquisition of NMR spectra for indazole derivatives, based on standard methodologies reported in the literature.[2][3][4]

Sample Preparation

- Dissolution: Accurately weigh 5-10 mg of the indazole compound and dissolve it in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6, $CDCl_3$).
- Internal Standard: Tetramethylsilane (TMS) is typically used as an internal standard for chemical shift referencing (0 ppm).
- Transfer: Transfer the solution to a 5 mm NMR tube.

NMR Spectrometer Setup and Data Acquisition

- Instrumentation: NMR spectra are typically recorded on a 300 MHz, 400 MHz, or 500 MHz spectrometer.[2][3][5]
- ^{1}H NMR Acquisition:
  - Temperature: Set the probe temperature to 25 °C.
  - Pulse Program: A standard single-pulse experiment is used.
  - Spectral Width: Typically set to 12-16 ppm.
  - Number of Scans: Acquire 16 to 64 scans, depending on the sample concentration.
  - Relaxation Delay: A relaxation delay of 1-2 seconds is commonly used.
- ^{13}C NMR Acquisition:
  - Pulse Program: A proton-decoupled pulse program (e.g., zgpg30) is used to obtain singlet peaks for all carbon atoms.
  - Spectral Width: Typically set to 200-220 ppm.
  - Number of Scans: A larger number of scans (e.g., 1024 or more) is required due to the lower natural abundance of the ^{13}C isotope.

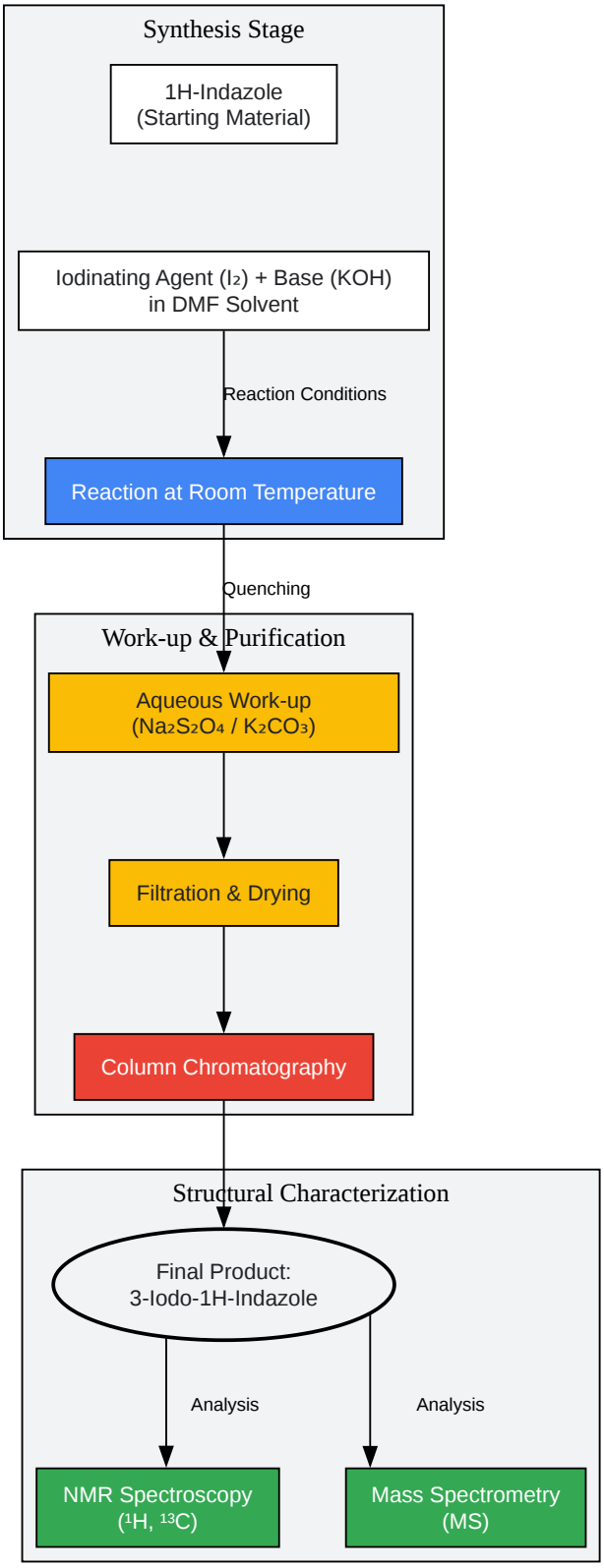
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- Data Processing:
  - Apply Fourier transformation to the acquired free induction decay (FID).
  - Perform phase and baseline corrections.
  - Calibrate the chemical shifts using the solvent peak or TMS as a reference.
  - Integrate the peaks in the ^{1}H NMR spectrum to determine proton ratios.

Workflow for Synthesis and Characterization

The synthesis of 3-iodo-1H-indazole typically involves the direct iodination of the 1H-indazole precursor. The subsequent characterization is a critical step to confirm the structure and purity of the final product.

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Caption: Workflow for the synthesis and characterization of 3-iodo-1H-indazole.

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